

# 5-Bromo-1,10-phenanthroline CAS number

## 40000-20-2

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### Compound of Interest

Compound Name: 5-Bromo-1,10-phenanthroline

Cat. No.: B1267314

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An In-depth Technical Guide to **5-Bromo-1,10-phenanthroline** (CAS: 40000-20-2)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**5-Bromo-1,10-phenanthroline** is a halogenated derivative of 1,10-phenanthroline, a well-known heterocyclic organic compound. Its rigid, planar structure and the presence of two nitrogen atoms in a bidentate arrangement make it an exceptional chelating agent for a variety of metal ions.<sup>[1][2][3]</sup> The introduction of a bromine atom at the 5-position modifies the electronic properties and reactivity of the phenanthroline scaffold, opening avenues for novel applications in coordination chemistry, materials science, and drug discovery.<sup>[2][3]</sup>

This technical guide provides a comprehensive overview of **5-Bromo-1,10-phenanthroline**, consolidating its chemical properties, synthesis protocols, and key applications. It is intended to serve as a foundational resource for professionals utilizing this compound in advanced research and development.

## Physicochemical and Safety Data

The fundamental properties of **5-Bromo-1,10-phenanthroline** are summarized below. Proper safety precautions should be observed when handling this compound, as outlined in the safety data table.

## Table 1: Physicochemical Properties

Property	Value	Reference(s)
CAS Number	40000-20-2	[4]
Molecular Formula	C <sub>12</sub> H <sub>7</sub> BrN <sub>2</sub>	[1][2]
Molecular Weight	259.11 g/mol	[2][4]
Appearance	White to light yellow powder or crystal	[2][3]
Melting Point	119 °C (lit.)	[2][5][6]
Purity	≥ 97% (HPLC)	[2]
Storage	Room temperature, in a dark, dry, and sealed environment	[6]
IUPAC Name	5-bromo-1,10-phenanthroline	
SMILES	BrC1=C2C(=C3C(=C1)C=CC=N3)N=CC=C2	[1]
InChI Key	GWKGPQCKIBRXGW-UHFFFAOYSA-N	[1]

## Table 2: GHS Safety Information

Category	Information	Reference(s)
Signal Word	Warning	
Pictogram	GHS07 (Exclamation mark)	
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	
Precautionary Statements	P261: Avoid breathing dust. P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301+P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor. [7] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
Handling	Handle in a well-ventilated place. Wear suitable protective clothing, gloves, and eye/face protection.	[7][8]

## Synthesis and Experimental Protocols

The synthesis of **5-Bromo-1,10-phenanthroline** is critical for its application. Below is a detailed protocol for its preparation and a representative protocol for its use in analytical chemistry, a primary application area for phenanthroline-based ligands.

# Experimental Protocol: Synthesis of 5-Bromo-1,10-phenanthroline

This protocol is a modification of the method described by Mlochowski, involving the direct bromination of 1,10-phenanthroline.<sup>[5][6]</sup> The yield is sensitive to reaction temperature, time, and the amount of bromine used.<sup>[5][6]</sup>

## Materials:

- 1,10-phenanthroline (3.6 g, 20 mmol)
- Oleum (15%, 12 mL)
- Bromine (0.60 mL, 11.6 mmol)
- Ammonium hydroxide (NH<sub>4</sub>OH) for neutralization
- Chloroform (CHCl<sub>3</sub>) for extraction
- Sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>) for drying
- Activated charcoal
- Diethyl ether and Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>) for recrystallization
- Heavy-walled glass reaction tube with a Teflon screw top

## Procedure:

- Place 3.6 g (20 mmol) of 1,10-phenanthroline into the heavy-walled glass reaction tube.
- Cool the reaction vessel in an ice bath.
- Carefully add 12 mL of oleum (15%) and 0.60 mL (11.6 mmol) of bromine to the tube.<sup>[5][6]</sup>
- Seal the reaction tube securely.
- Transfer the tube to a silicone oil bath and slowly raise the temperature to 135 °C.<sup>[5][6]</sup>

- Maintain the reaction at this temperature for 23 hours.[5][6]
- After 23 hours, cool the reaction mixture to room temperature.
- Carefully pour the cooled mixture over ice and neutralize with ammonium hydroxide.
- Extract the product from the aqueous mixture using chloroform ( $\text{CHCl}_3$ ).[5][6]
- Combine the organic extracts and stir with activated charcoal to decolorize.
- Dry the chloroform extract over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ).[5][6]
- Filter to remove the drying agent and charcoal.
- Evaporate the solvent to obtain the crude product.
- Recrystallize the solid from hot diethyl ether with a minimum amount of dichloromethane to yield pure **5-Bromo-1,10-phenanthroline** (Expected Yield: ~90%).[5][6]

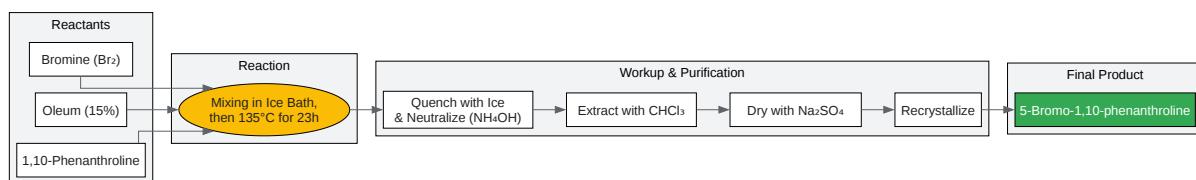
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Diagram 1: Synthesis workflow for **5-Bromo-1,10-phenanthroline**.

## Experimental Protocol: Spectrophotometric Determination of Iron(II)

This protocol demonstrates a primary application of the phenanthroline ligand family: the colorimetric quantification of metal ions. The formation of a stable, colored complex with Fe(II) allows for sensitive detection using UV-Vis spectrophotometry.[\[9\]](#)[\[10\]](#)

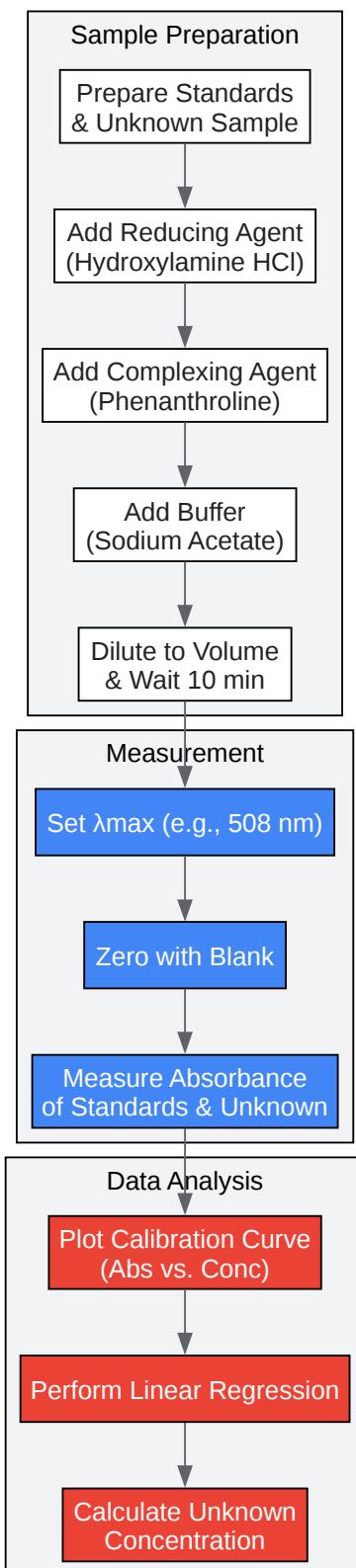
#### Materials:

- Standard iron solution (e.g., prepared from ferrous ammonium sulfate)
- Hydroxylamine hydrochloride solution (reducing agent)
- 1,10-phenanthroline solution (complexing agent) - This can be adapted for **5-bromo-1,10-phenanthroline** to study its complexation properties.
- Sodium acetate solution (buffer)
- UV-Vis Spectrophotometer
- Volumetric flasks and pipettes

#### Procedure:

- Preparation of Calibration Standards: Prepare a series of standard iron solutions of known concentrations (e.g., 1 to 5 ppm) by diluting a stock solution in 100-mL volumetric flasks. Prepare a "blank" flask containing only deionized water.
- Reduction of Iron: To each standard flask, the blank, and the flask containing the unknown sample, add 1 mL of hydroxylamine hydrochloride solution. This reduces any Fe(III) to Fe(II).  
[\[11\]](#)
- Complex Formation: Add 10 mL of the 1,10-phenanthroline solution to each flask. The characteristic orange-red  $[\text{Fe}(\text{phen})_3]^{2+}$  complex will form.[\[10\]](#)
- Buffering: Add 8 mL of sodium acetate solution to each flask to buffer the pH to a range where the complex is stable (pH 3-9).[\[11\]](#)
- Dilution: Dilute each flask to the 100 mL mark with deionized water and mix thoroughly. Allow 10-15 minutes for the color to fully develop.

- Spectrophotometric Measurement:
  - Set the spectrophotometer to the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for the complex, which is approximately 508 nm for  $[\text{Fe}(\text{phen})_3]^{2+}$ .[\[10\]](#)
  - Use the "blank" solution to zero the instrument.
  - Measure the absorbance of each standard and the unknown sample.
- Data Analysis: Plot a calibration curve of Absorbance vs. Iron Concentration for the standards. Use the linear regression equation of the curve to determine the iron concentration in the unknown sample based on its measured absorbance.



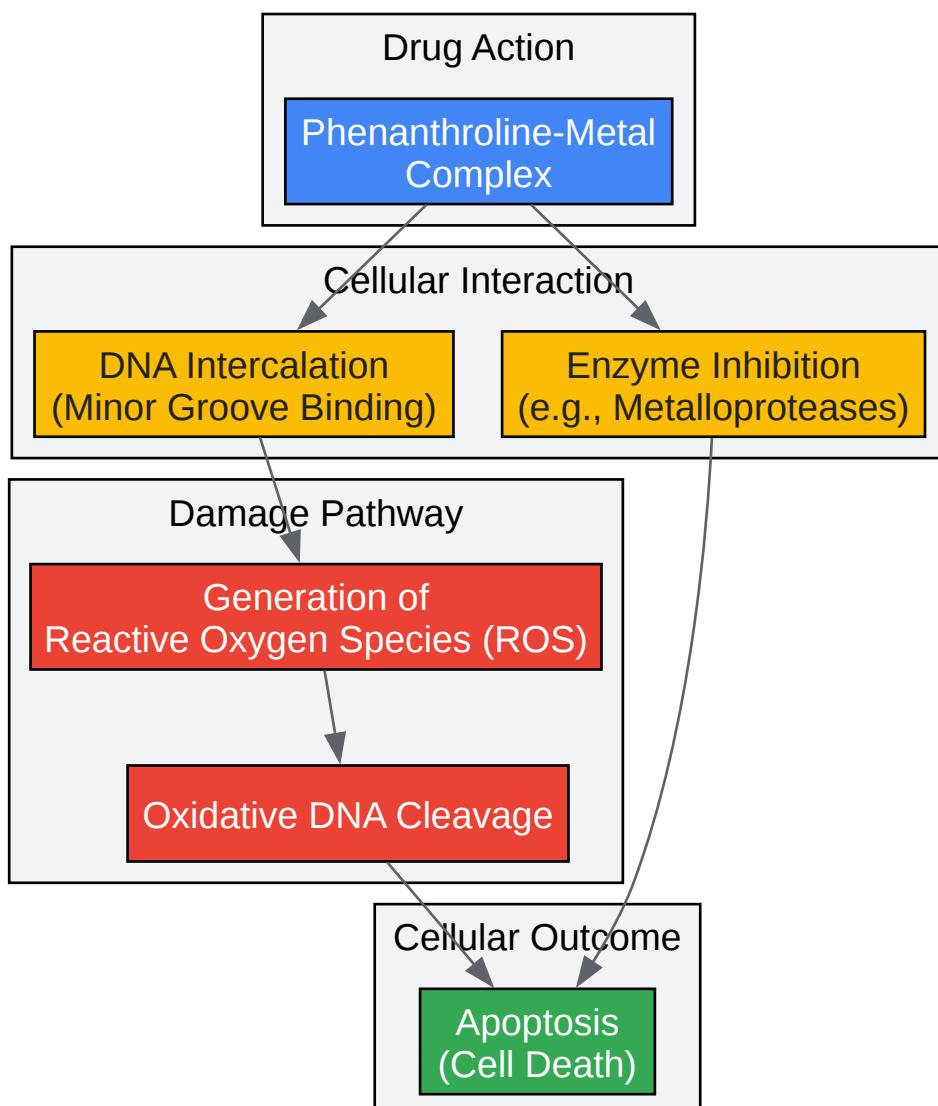
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Diagram 2: Workflow for spectrophotometric metal ion determination.

## Applications in Research and Development

**5-Bromo-1,10-phenanthroline** is a versatile building block with applications spanning multiple scientific disciplines.

- Coordination Chemistry: It serves as a bidentate ligand, forming stable complexes with various transition metals.<sup>[2][3]</sup> These complexes are crucial in the development of new catalysts and materials. The bromine substituent can be used to tune the electronic and steric properties of the resulting metal complexes.
- Analytical Chemistry: As a derivative of 1,10-phenanthroline, it is employed as a chromogenic reagent and chelating agent for the detection and quantification of metal ions.<sup>[2][3][12]</sup> Its ability to form colored complexes is the basis for many spectrophotometric methods.<sup>[9]</sup>
- Materials Science: The compound and its metal complexes are utilized in the synthesis of advanced materials.<sup>[2][3]</sup> This includes applications as components of organic light-emitting diodes (OLEDs) and photovoltaic devices, where they can enhance electronic properties and device stability.<sup>[2][3]</sup>
- Drug Development: The 1,10-phenanthroline scaffold is of significant interest in medicinal chemistry.<sup>[13][14]</sup> Metal complexes of phenanthroline derivatives have demonstrated potential as therapeutic agents, exhibiting anticancer and antibacterial activities.<sup>[13][15]</sup> The mechanism often involves the complex intercalating with DNA and inducing cleavage, either through oxidative damage or inhibition of enzymes like topoisomerase.<sup>[14][15]</sup> **5-Bromo-1,10-phenanthroline** serves as a key intermediate for creating novel metal-based drugs with potentially enhanced efficacy or novel mechanisms of action.<sup>[2][3]</sup>



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Diagram 3: General mechanism of action for phenanthroline-based anticancer drugs.

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